

An In-depth Technical Guide to 3,4-Dimethoxy-5-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethoxy-5-hydroxybenzaldehyde

Cat. No.: B129565

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dimethoxy-5-hydroxybenzaldehyde, a substituted aromatic aldehyde, is a significant organic compound with applications in synthetic chemistry and potential pharmacological activities. Its structural features, including a reactive aldehyde group and a substituted phenolic ring, make it a valuable precursor for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of its chemical and physical properties, a proposed synthetic pathway, and an exploration of its potential biological significance.

Chemical and Physical Properties

The fundamental properties of **3,4-Dimethoxy-5-hydroxybenzaldehyde** are summarized below. These data are essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Reference(s)
CAS Number	29865-90-5	[1][2][3]
Molecular Formula	C ₉ H ₁₀ O ₄	[1][2]
Molecular Weight	182.17 g/mol	[1][2]
IUPAC Name	3,4-Dimethoxy-5-hydroxybenzaldehyde	[2]
Synonyms	5-Hydroxyveratraldehyde, 3-Hydroxy-4,5-dimethoxybenzaldehyde	[2][3]
Appearance	Not specified; likely a crystalline solid	
Melting Point	64 - 69 °C	[1][4]
Boiling Point	314 °C (at 760 mmHg); 177-180 °C (at 12 mmHg)	[1][4]
Solubility in Water	5.5 g/L at 25 °C	[1]
Density	1.234 g/cm ³ at 20 °C	[1]
pKa	8.87	[1]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and purity assessment of **3,4-Dimethoxy-5-hydroxybenzaldehyde**. Below is a summary of available spectral data.

Technique	Data Summary	Reference(s)
^1H NMR	Data available from sources such as Sigma-Aldrich.	[2]
^{13}C NMR	Data available from sources like SpectraBase.	[2]
Mass Spectrometry (MS)	GC-MS data indicates a top peak at m/z 182, corresponding to the molecular ion.	[2]
Infrared (IR) Spectroscopy	FTIR spectra are available, likely showing characteristic peaks for the hydroxyl, aldehyde, and aromatic C-H and C=C bonds.	[2]

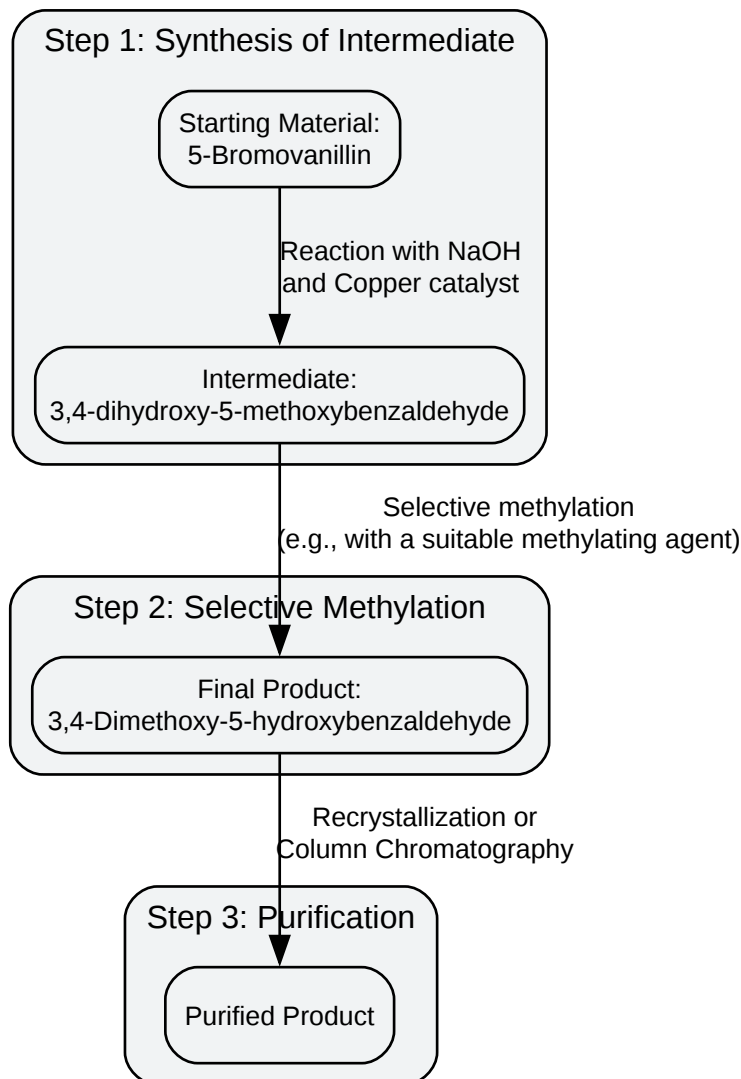
Synthesis and Purification

While a specific, detailed protocol for the synthesis of **3,4-Dimethoxy-5-hydroxybenzaldehyde** is not readily available in the provided search results, a plausible synthetic route can be inferred from the synthesis of related compounds. It is noted that 3,4-dihydroxy-5-methoxybenzaldehyde serves as an intermediate in the synthesis of **3,4-dimethoxy-5-hydroxybenzaldehyde**.^[2] The final step would involve a selective methylation of the hydroxyl group at position 4.

Proposed Experimental Workflow for Synthesis

The following diagram outlines a proposed workflow for the synthesis of **3,4-Dimethoxy-5-hydroxybenzaldehyde**.

Proposed Synthesis of 3,4-Dimethoxy-5-hydroxybenzaldehyde



[Click to download full resolution via product page](#)

A proposed synthetic workflow for **3,4-Dimethoxy-5-hydroxybenzaldehyde**.

Detailed Methodologies

Step 1: Synthesis of 3,4-dihydroxy-5-methoxybenzaldehyde (Intermediate)

A detailed protocol for a similar reaction suggests the following steps, which would need to be optimized for this specific synthesis:

- **Reaction Setup:** Dissolve sodium hydroxide in water in a round-bottom flask.

- Addition of Starting Material: Add 5-bromovanillin to the sodium hydroxide solution.
- Catalyst Addition: Introduce a copper catalyst (e.g., precipitated copper powder).
- Reflux: Heat the mixture under reflux for several hours.
- Work-up: After cooling, acidify the reaction mixture (e.g., with sulfuric acid) to precipitate the product.
- Extraction: Extract the product with a suitable organic solvent, such as ethyl acetate.
- Isolation: Remove the solvent under vacuum to yield the crude intermediate.

Step 2: Selective Methylation of the Intermediate

This step would require a selective methylation of the hydroxyl group at the 4-position of 3,4-dihydroxy-5-methoxybenzaldehyde. This can be challenging due to the presence of two hydroxyl groups. The reaction conditions would need to be carefully controlled to achieve the desired regioselectivity. A suitable methylating agent and base would be employed in an appropriate solvent.

Step 3: Purification

The final product would likely be purified using standard laboratory techniques:

- Recrystallization: Dissolve the crude product in a minimal amount of a hot solvent and allow it to cool slowly to form crystals. The choice of solvent would depend on the solubility of the compound.
- Column Chromatography: For higher purity, the crude product can be purified by column chromatography on silica gel, eluting with a suitable solvent system.

Biological Activity and Potential Signaling Pathways

Direct studies on the biological activity and signaling pathways of **3,4-Dimethoxy-5-hydroxybenzaldehyde** are limited in the provided search results. However, it is mentioned as a useful synthetic intermediate for creating aryl benzothiazole derivatives with antitumor

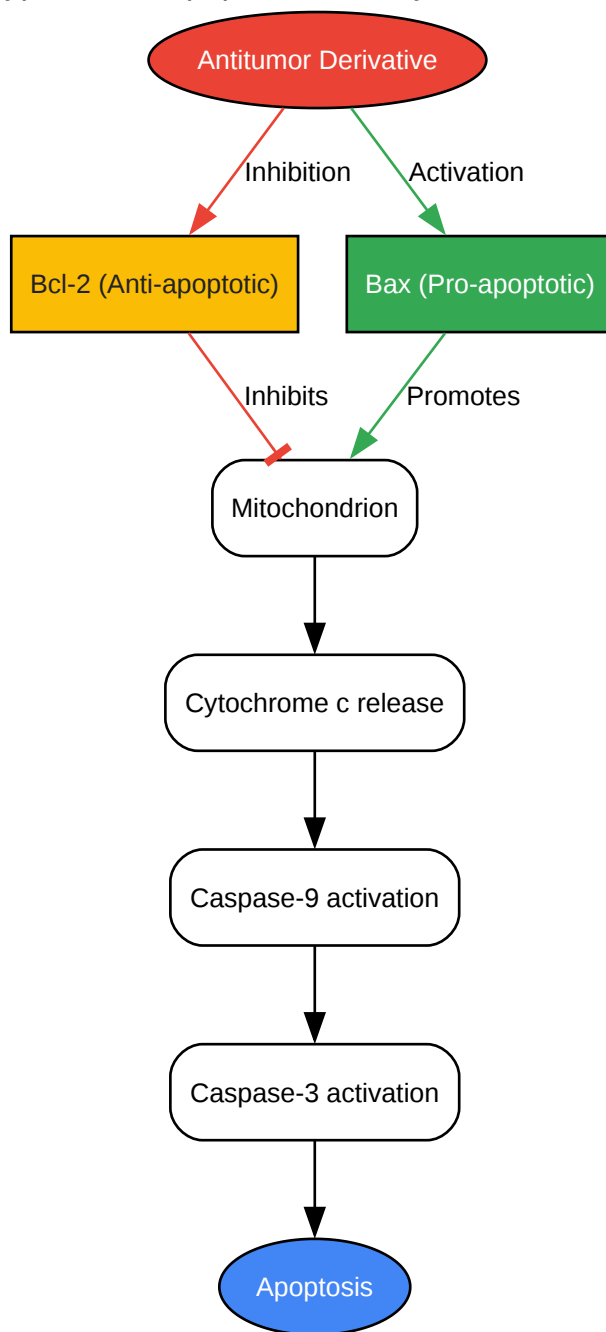
activities.^[4] Furthermore, derivatives of the structurally related compound, 3,4,5-trimethoxybenzaldehyde, are known to exhibit anticancer effects.

Hypothetical Mechanism of Action for Derivatives

Based on the known mechanisms of related compounds, derivatives of **3,4-Dimethoxy-5-hydroxybenzaldehyde** could potentially exert antitumor effects through pathways such as the induction of apoptosis.

The diagram below illustrates a generalized apoptotic signaling pathway that could be influenced by active derivatives.

Hypothetical Apoptotic Pathway for Derivatives



[Click to download full resolution via product page](#)

A generalized apoptotic pathway potentially targeted by derivatives.

Safety and Handling

3,4-Dimethoxy-5-hydroxybenzaldehyde is classified with the following hazards:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[5]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles.[1]
- Hand Protection: Compatible chemical-resistant gloves.[1]
- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator where risk assessment shows air-purifying respirators are appropriate.[1]

Handling and Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry place.[1]
- Avoid raising dust.[1]
- Incompatible with strong oxidizing agents and strong bases.[1]

Conclusion

3,4-Dimethoxy-5-hydroxybenzaldehyde is a valuable compound for chemical synthesis, particularly as a precursor to potentially bioactive molecules. While detailed experimental protocols and in-depth biological studies are not extensively documented in the available literature, this guide provides a solid foundation of its known properties and plausible synthetic and biological pathways. Further research is warranted to fully elucidate its synthetic optimization and pharmacological potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sciencemadness Discussion Board - 3,4-dihydroxy-5-methoxybenzaldehyde synthesis - Powered by XMB 1.9.11 [sciencemadness.org]
- 2. 5-Hydroxyvanillin | 3934-87-0 | Benchchem [benchchem.com]
- 3. 3,4-Dimethoxy-5-hydroxybenzaldehyde | C₉H₁₀O₄ | CID 141513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis of 3,4,5-Trimethoxybenzaldehyde - [www.rhodium.ws] [erowid.org]
- 5. 3,4-Dihydroxy-5-methoxybenzaldehyde [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethoxy-5-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129565#3-4-dimethoxy-5-hydroxybenzaldehyde-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com